Foundational Research on BRD3 in Drug Discovery: A Technical Guide

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Compound of Interest

Compound Name: *BET bromodomain inhibitor 3*

Cat. No.: *B15570076*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the foundational research on Bromodomain-containing protein 3 (BRD3) as a target in drug discovery. BRD3, a member of the Bromodomain and Extra-Terminal (BET) family of proteins, is a key epigenetic reader that recognizes acetylated lysine residues on histones and other proteins, thereby playing a crucial role in the regulation of gene transcription.[1][2] Its involvement in various pathologies, including cancer and inflammatory diseases, has made it an attractive target for therapeutic intervention.[1][3]

BRD3: Structure and Function

BRD3 is characterized by the presence of two tandem N-terminal bromodomains (BD1 and BD2) and an extra-terminal (ET) domain.[2][3] The bromodomains are responsible for recognizing and binding to acetylated lysine residues, a key mechanism in the epigenetic regulation of gene expression.[3] BRD3 is ubiquitously expressed and plays a role in recruiting transcriptional regulatory complexes to acetylated chromatin.[3][4] While sharing high sequence homology with other BET family members like BRD2 and BRD4, BRD3 has distinct

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roles. For instance, it specifically binds to the acetylated transcription factor GATA1 to regulate the maturation of erythroid cells.[5][6]

The Role of BRD3 in Disease

Dysregulation of BRD3 function has been implicated in several diseases, making it a compelling target for drug discovery.

- Cancer: BRD3 is involved in various cancers. Chromosomal translocations involving the BRD3 gene and the NUTM1 gene result in the BRD3-NUT fusion oncoprotein, which is a driver of the aggressive NUT midline carcinoma.[2][7][8] BRD3 has also been identified as a potential therapeutic target in other cancers, including certain types of leukemia and solid tumors where it can regulate the expression of oncogenes like c-MYC.[1][9][10]

- Inflammatory Diseases: As a regulator of gene expression, BRD3 is involved in inflammatory responses.[1] Inhibition of BET proteins, including BRD3, has shown anti-inflammatory effects, suggesting a potential therapeutic avenue for inflammatory conditions.[11]

Quantitative Data on BRD3 Inhibitors

The development of small molecule inhibitors targeting BET bromodomains has been a major focus of research. Most of the current inhibitors are pan-BET inhibitors, targeting BRD2, BRD3, and BRD4. The following tables summarize the binding affinities (Kd) and half-maximal inhibitory concentrations (IC50) of selected compounds for BRD3 and other BET family members.

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Compound	Target	Kd (nM)	Assay	Reference
(+)-JQ1	BRD3 (N-terminal BD)	59.5	Isothermal Titration Calorimetry (ITC)	[12]
(+)-JQ1	BRD3 (C-terminal BD)	82	Isothermal Titration Calorimetry (ITC)	[12]
ARV-771	BRD3 (BD1)	8.3	Not Specified	[13]
ARV-771	BRD3 (BD2)	7.6	Not Specified	[13]
HJB97	BRD3 (BD1)	0.18	Not Specified	[13]
HJB97	BRD3 (BD2)	0.21	Not Specified	[13]
MS402	BRD3 (BD1)	110	Not Specified	[13]
MS402	BRD3 (BD2)	200	Not Specified	[13]
Mivebresib (ABBV-075)	BRD3	12.2 (Ki)	Not Specified	[14]
XD14	BRD3	380	Not Specified	[13]

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Compound	Target	IC50 (nM)	Assay	Reference
OTX015/Birabresib	BRD3	92-112	Biochemical Assay	[1][15]
(+)-JQ1	BRD4 (BD1)	77	AlphaScreen	[16]
(+)-JQ1	BRD4 (BD2)	33	AlphaScreen	[16]
I-BET151	BRD3	250	Cell-free Assay	[14]
GSK778 (iBET-BD1)	BRD3 (BD1)	41	Not Specified	[14]
GSK046 (iBET-BD2)	BRD3 (BD2)	98	Not Specified	[13]
SF2523	BRD4	241	Not Specified	[14]

Experimental Protocols

Detailed methodologies for key experiments in BRD3 research are provided below.

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay

This assay is used to measure the binding of inhibitors to BRD3 in a high-throughput format. [17][18]

Principle: The assay relies on the transfer of energy from a donor fluorophore (e.g., Europium or Terbium chelate) to an acceptor fluorophore (e.g., APC or a fluorescently labeled ligand) when they are in close proximity. Inhibition of the BRD3-ligand interaction disrupts this energy transfer, leading to a decrease in the FRET signal.

Detailed Methodology:

- Reagent Preparation:
  - Prepare 1X TR-FRET Assay Buffer by diluting a 10X stock solution with ultrapure water. The buffer composition is critical and often contains components to minimize non-specific

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binding.[17]

- Dilute the BRD3 protein (e.g., BRD3 bromodomains 1 and 2 with a Europium Chelate tag) and the fluorescently labeled ligand (e.g., a biotinylated histone peptide in complex with a streptavidin-acceptor fluorophore) in 1X TR-FRET Assay Buffer to the desired concentrations. Keep the diluted protein on ice until use.[17]
- Prepare a serial dilution of the test inhibitor in 1X TR-FRET Assay Buffer at a concentration that is 4X the final desired concentration.[17]

- Assay Procedure (384-well plate format):
  - Add 5 µL of the diluted inhibitor solution to the wells of a low-volume 384-well plate. For control wells, add 5 µL of 1X TR-FRET Assay Buffer with the same concentration of DMSO as the inhibitor wells.
  - Add 10 µL of the diluted BRD3-Europium Chelate solution to all wells.
  - Add 5 µL of the diluted fluorescent ligand solution to all wells to initiate the reaction.
  - Incubate the plate at room temperature for a specified time (e.g., 60-120 minutes), protected from light.[19]
  - Read the plate using a TR-FRET-capable plate reader with an excitation wavelength of ~340 nm and emission wavelengths of ~620 nm (donor) and ~670 nm (acceptor).[17]
- Data Analysis:
  - Calculate the TR-FRET ratio (Emission at 670 nm / Emission at 620 nm).
  - Plot the TR-FRET ratio against the inhibitor concentration and fit the data to a suitable dose-response curve to determine the IC50 value.

AlphaScreen Assay

The AlphaScreen (Amplified Luminescent Proximity Homogeneous Assay) is another proximity-based assay commonly used for inhibitor screening.[20][21]

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Principle: The assay utilizes donor and acceptor beads that are brought into proximity by a biological interaction. Laser excitation of the donor bead generates singlet oxygen, which diffuses to a nearby acceptor bead, triggering a chemiluminescent signal. Inhibitors that disrupt the interaction prevent this signal generation.

Detailed Methodology:

- Reagent Preparation:
  - Prepare 1X Assay Buffer from a concentrated stock.
  - Thaw the GST-tagged BRD3 protein and a biotinylated acetylated histone peptide ligand on ice.[20]
  - Dilute the GST-tagged BRD3 protein and the biotinylated ligand to their optimal concentrations in 1X Assay Buffer.
  - Prepare a suspension of Glutathione Acceptor beads and Streptavidin Donor beads in the appropriate buffer, protected from light.
- Assay Procedure (384-well plate format):
  - Add 5 µL of the master mix containing the assay buffer and biotinylated ligand to each well.[20]
  - Add the test inhibitor at various concentrations.
  - Add 2.5 µL of diluted GST-tagged BRD3 protein to initiate the reaction. Incubate at room temperature for 30 minutes with slow shaking.[20]
  - Add 10 µL of diluted Glutathione Acceptor beads and incubate for a specified time (e.g., 60 minutes) with slow shaking, protected from light.
  - Add 10 µL of diluted Streptavidin Donor beads and incubate for another specified time (e.g., 30-60 minutes) in the dark.[21]
  - Read the plate on an AlphaScreen-capable plate reader.

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- Data Analysis:
  - Normalize the data to control wells (e.g., DMSO for 0% inhibition and a known inhibitor for 100% inhibition).
  - Plot the normalized signal against the inhibitor concentration and fit to a dose-response curve to calculate the IC50.

Western Blotting

Western blotting is used to detect and quantify the levels of BRD3 protein in cell lysates.[22] [23]

Principle: Proteins from a cell lysate are separated by size using SDS-PAGE, transferred to a membrane, and then probed with an antibody specific to the protein of interest (in this case, BRD3). A secondary antibody conjugated to an enzyme or fluorophore is then used for detection.

Detailed Methodology:

- Cell Lysis and Protein Quantification:
  - Treat cells with the compound of interest for the desired time.
  - Wash cells with ice-cold PBS and then lyse them using a suitable lysis buffer (e.g., RIPA buffer) containing protease inhibitors.
  - Centrifuge the lysate to pellet cell debris and collect the supernatant.
  - Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA assay).
- SDS-PAGE and Protein Transfer:
  - Mix a specific amount of protein (e.g., 20-30 µg) with Laemmli sample buffer and heat at 95-100°C for 5 minutes.

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- Load the samples onto an SDS-polyacrylamide gel and run the electrophoresis to separate the proteins by size.
- Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane.

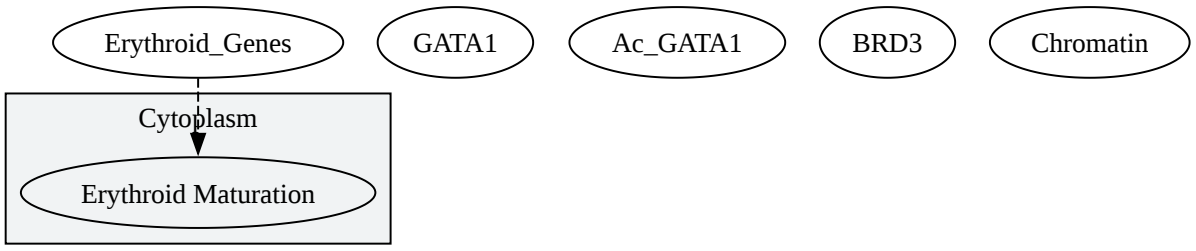
- Immunoblotting:
  - Block the membrane with a blocking solution (e.g., 5% non-fat dry milk or BSA in TBST) for 1 hour at room temperature to prevent non-specific antibody binding.[24]
  - Incubate the membrane with a primary antibody against BRD3 (e.g., rabbit polyclonal or mouse monoclonal) diluted in blocking buffer (a starting dilution of 1:1000 is common) overnight at 4°C with gentle agitation.[24]
  - Wash the membrane three times for 5-10 minutes each with TBST.
  - Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-rabbit IgG or anti-mouse IgG) diluted in blocking buffer for 1 hour at room temperature.[22]
  - Wash the membrane again three times for 5-10 minutes each with TBST.

- Detection:
  - Incubate the membrane with an enhanced chemiluminescence (ECL) substrate.
  - Detect the signal using a chemiluminescence imager or X-ray film.
  - Quantify the band intensities using image analysis software and normalize to a loading control (e.g., GAPDH or β-actin).

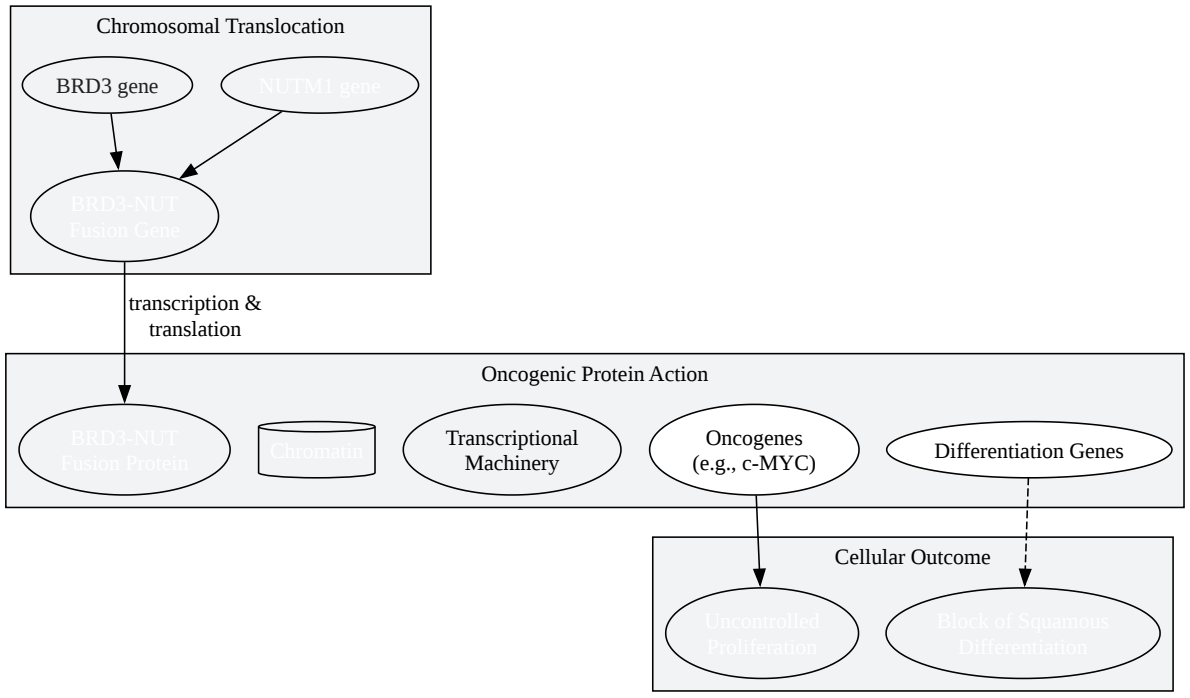
Signaling Pathways and Experimental Workflows

Visualizing the molecular interactions and experimental processes is crucial for understanding BRD3's role in drug discovery.

Signaling Pathways



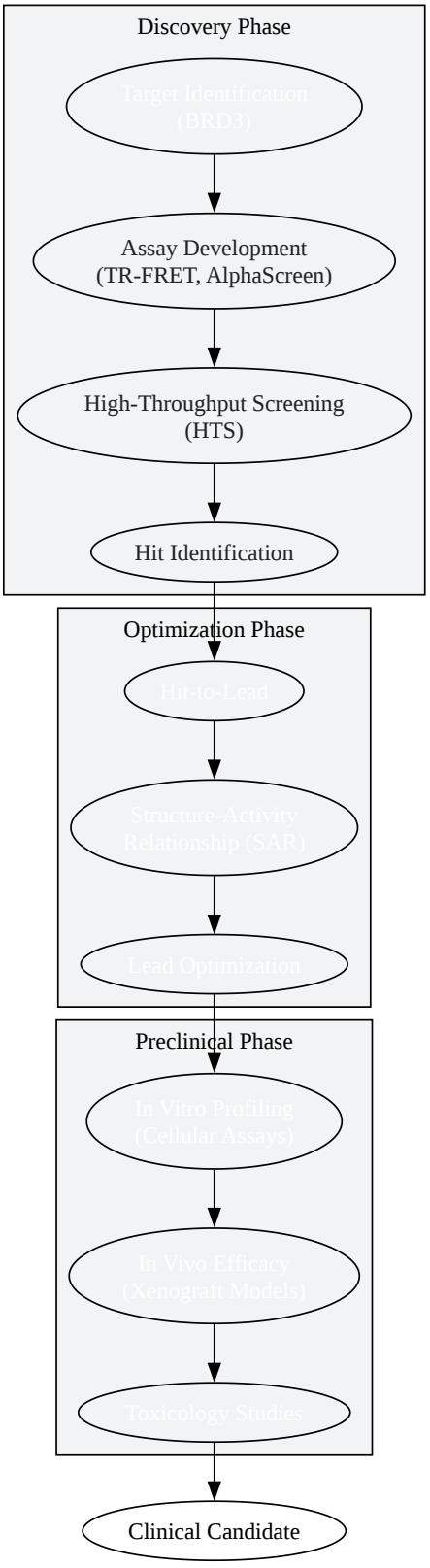
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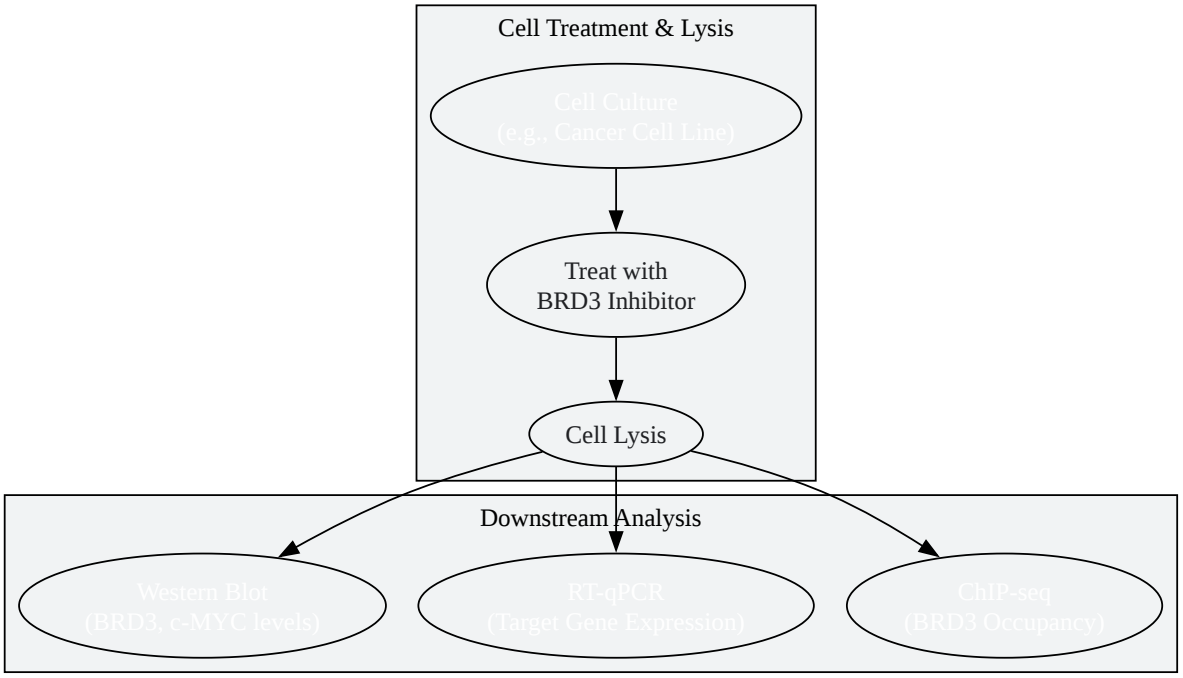
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Experimental and Drug Discovery Workflows



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